

Foundational Pharmacological Profile of N,N-Dipropyltryptamine (DPT): A Technical Guide

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Compound of Interest

Compound Name: *N,N-Dipropyltryptamine*

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Introduction

N,N-Dipropyltryptamine (DPT) is a synthetic tryptamine and a structural analog of the endogenous neurotransmitter serotonin.[1] First synthesized in the 1950s, it has a history of use in psychotherapy and as a recreational psychedelic.[1][2] Despite its long history, a comprehensive pharmacological profile of DPT remains to be fully elucidated, presenting both a challenge and an opportunity for drug development professionals and researchers. This technical guide provides an in-depth analysis of the foundational pharmacology of DPT, summarizing the current state of knowledge and presenting detailed experimental protocols to address existing gaps in the literature. Our aim is to provide a framework for future research that will enable a more complete understanding of DPT's mechanism of action and its potential as a pharmacological tool or therapeutic agent.

Chemical and Physical Properties

DPT, or **N,N-dipropyltryptamine**, is a synthetic indole molecule belonging to the tryptamine class.[1] It is structurally related to other psychedelic tryptamines such as N,N-dimethyltryptamine (DMT).[1] The chemical structure consists of a bicyclic indole heterocycle

attached at the third position to an ethylamine side chain, with two propyl groups bound to the terminal amine. DPT is typically available as a crystalline hydrochloride salt or as an oily or crystalline freebase.[1]

A common synthetic route to DPT involves the dialkylation of tryptamine with 1-iodopropane in the presence of a non-nucleophilic base such as diisopropylethylamine.[3] The crude product is then purified using column chromatography to yield **N,N-dipropyltryptamine**. [3]

Pharmacodynamics: Elucidating the Molecular Targets of DPT

The pharmacological activity of DPT is primarily defined by its interactions with the serotonergic system, with the serotonin 5-HT_{2A} and 5-HT_{1A} receptors being the most prominent targets.[2] [4] However, a comprehensive understanding of its receptor binding profile reveals a more complex polypharmacology.

Receptor Binding Affinity

A comprehensive analysis of the binding affinities of DPT at a wide range of aminergic G-protein coupled receptors (GPCRs) has been conducted, providing crucial insights into its potential on- and off-target effects. The binding affinities (K_i , in nM) of DPT for various human receptors are summarized in the table below.

Receptor Family	Receptor Subtype	Ki (nM)
Serotonin	5-HT1A	31.8
	5-HT1B	854
	5-HT1D	619
	5-HT1E	2,338
	5-HT2A	25.1
	5-HT2B	42
	5-HT2C	281
	5-HT5A	4,373
	5-HT6	4,543
	5-HT7	284
Dopamine	D1	>10,000
	D2	9,249
	D3	1,361
	D4	2,014
	D5	>10,000
Adrenergic	α 1A	881
	α 1B	443
	α 2A	458
	α 2B	339
	α 2C	514
Other	H1	125
	I1	340
	σ 1	397

σ_2	2,917
SERT	157
NET	>10,000
DAT	1,500

Data adapted from Rickli et al.,
2016.[5]

This broad receptor screening reveals that DPT exhibits the highest affinity for the 5-HT_{2A} and 5-HT_{1A} receptors, consistent with its classification as a serotonergic psychedelic.[5] Its affinity for the 5-HT_{2A} receptor is in the nanomolar range, which is comparable to other classic hallucinogens.[5] The moderate affinity for the serotonin transporter (SERT) suggests a potential for weak serotonin reuptake inhibition, which has been observed in rat synaptosomes.[2] The affinities for other receptors, including dopamine, adrenergic, and histamine receptors, are significantly lower, suggesting that these are less likely to be primary mediators of its principal psychoactive effects at typical doses.

Functional Activity: Beyond Binding

While binding affinity provides a static measure of drug-receptor interaction, functional assays are essential to characterize the cellular response upon receptor activation. The psychedelic effects of tryptamines are primarily mediated by agonism at the 5-HT_{2A} receptor, which canonically couples to the Gq/11 signaling pathway, leading to the activation of phospholipase C (PLC) and subsequent production of inositol triphosphate (IP₃) and diacylglycerol (DAG).[6] [7] DPT has been shown to be a partial or full 5-HT_{2A} agonist.[5] However, a detailed characterization of its functional potency and efficacy in downstream signaling pathways is lacking in the published literature.

In contrast, the functional activity of DPT at the human 5-HT_{1A} receptor has been characterized as that of a moderate affinity partial agonist.[8] When acting alone, DPT can activate G_i signaling, as measured by both cAMP and γ -S-GTP incorporation assays.[8] However, in the presence of the endogenous full agonist serotonin (5-HT), DPT acts as an antagonist.[8] This dual activity highlights the complexity of its pharmacological profile.

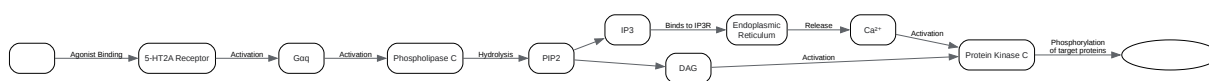
To address the gap in understanding DPT's functional activity at the 5-HT_{2A} receptor, a detailed in vitro functional assay is proposed. The following protocol describes a homogenous time-resolved fluorescence (HTRF) based inositol monophosphate (IP₁) accumulation assay, which provides a robust and stable measure of Gq-mediated signaling.

Objective: To determine the potency (EC₅₀) and efficacy (E_{max}) of DPT at the human 5-HT_{2A} receptor.

Methodology:

- **Cell Culture:** HEK293 cells stably expressing the human 5-HT_{2A} receptor will be cultured in Dulbecco's Modified Eagle Medium (DMEM) supplemented with 10% fetal bovine serum, 1% penicillin-streptomycin, and a selection antibiotic.
- **Assay Preparation:** Cells will be seeded into 384-well white opaque plates and allowed to adhere overnight.
- **Compound Treatment:** On the day of the assay, the culture medium will be replaced with a stimulation buffer containing a phosphodiesterase inhibitor (e.g., IBMX) to prevent IP₁ degradation. DPT will be serially diluted to a range of concentrations (e.g., from 1 pM to 100 μM) and added to the cells. A known 5-HT_{2A} receptor agonist (e.g., 5-HT) will be used as a positive control, and a vehicle control will also be included.
- **Incubation:** The plates will be incubated at 37°C for a predetermined time (e.g., 60 minutes) to allow for IP₁ accumulation.
- **Lysis and Detection:** Following incubation, a lysis buffer containing the HTRF detection reagents (IP₁-d2 and anti-IP₁ cryptate) will be added to each well.
- **Signal Measurement:** The plates will be incubated at room temperature in the dark for 1 hour before reading the HTRF signal on a compatible plate reader (excitation at 320 nm, emission at 620 nm and 665 nm).
- **Data Analysis:** The ratio of the emission signals (665 nm / 620 nm) will be calculated and converted to IP₁ concentrations using a standard curve. The concentration-response data for DPT will be fitted to a four-parameter logistic equation to determine the EC₅₀ and E_{max} values.

Expected Outcome: This experiment will provide quantitative data on the functional potency and efficacy of DPT at the 5-HT_{2A} receptor, allowing for a direct comparison with other psychedelic and non-psychedelic 5-HT_{2A} receptor agonists. This information is critical for understanding the structure-activity relationships of tryptamines and the molecular basis of their psychoactive effects.



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Caption: Canonical Gq signaling pathway activated by 5-HT_{2A} receptor agonists like DPT.

Pharmacokinetics: The Journey of DPT Through the Body

The pharmacokinetic profile of a compound, encompassing its absorption, distribution, metabolism, and excretion (ADME), is a critical determinant of its therapeutic potential and safety. Currently, there is a significant lack of published data on the pharmacokinetics of DPT in any species. However, by examining the known metabolic pathways of structurally similar tryptamines, such as DMT, we can make informed predictions and design targeted experiments to elucidate the ADME properties of DPT.

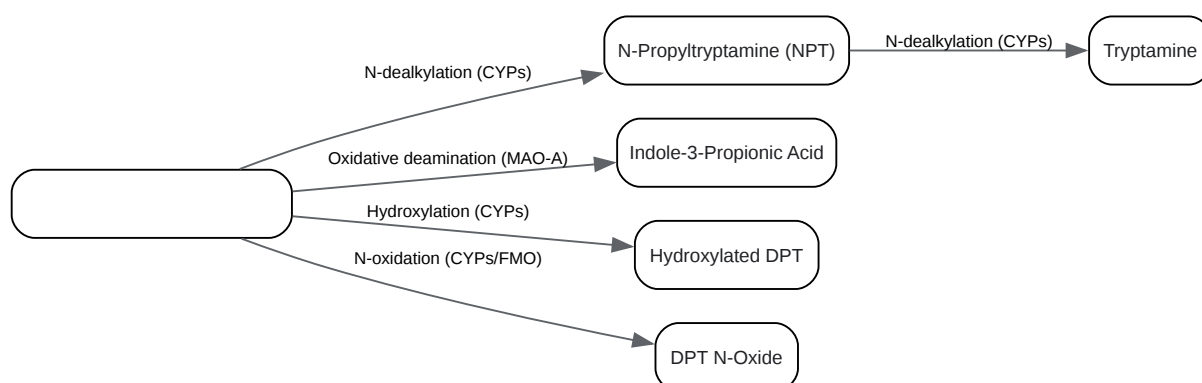
Predicted Metabolism

N,N-dialkylated tryptamines are primarily metabolized by two main enzymatic pathways: monoamine oxidase (MAO) catalyzed oxidative deamination and cytochrome P450 (CYP) mediated oxidation.^[9] For DMT, MAO-A is the primary enzyme responsible for its rapid metabolism.^[9] Given the structural similarity, it is highly probable that DPT is also a substrate for MAO-A.

In addition to MAO-A, CYP enzymes, particularly CYP2D6, CYP3A4, and CYP1A2, are known to be involved in the metabolism of other tryptamines.^[9] These enzymes can catalyze N-

dealkylation, hydroxylation of the indole ring, and N-oxidation. Therefore, the predicted metabolic pathways for DPT include:

- N-dealkylation: Stepwise removal of the propyl groups to form N-propyltryptamine (NPT) and subsequently tryptamine.
- Oxidative deamination: Catalyzed by MAO-A, leading to the formation of an unstable aldehyde intermediate which is then converted to indole-3-propionic acid.
- Hydroxylation: Addition of a hydroxyl group to the indole ring, most likely at the 4, 5, 6, or 7 position.
- N-oxidation: Formation of DPT N-oxide.



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Caption: Predicted metabolic pathways of **N,N-Dipropyltryptamine (DPT)**.

To experimentally determine the metabolic fate of DPT, an in vitro study using human liver microsomes (HLMs) is proposed. HLMs are a well-established model system containing a rich complement of drug-metabolizing enzymes, particularly CYPs.[10][11]

Objective: To determine the metabolic stability of DPT and identify its major phase I metabolites.

Methodology:

- **Incubation:** DPT (at a final concentration of 1 μ M) will be incubated with pooled HLMs (0.5 mg/mL protein) in a phosphate buffer (pH 7.4) at 37°C. The reaction will be initiated by the addition of an NADPH-regenerating system.
- **Time Points:** Aliquots of the incubation mixture will be taken at various time points (e.g., 0, 5, 15, 30, 60, and 120 minutes).
- **Reaction Quenching:** The reaction in each aliquot will be terminated by the addition of an ice-cold organic solvent (e.g., acetonitrile) containing an internal standard.
- **Sample Preparation:** The quenched samples will be centrifuged to precipitate the microsomal proteins, and the supernatant will be collected for analysis.
- **LC-MS/MS Analysis:** The samples will be analyzed using a high-resolution liquid chromatography-tandem mass spectrometry (LC-MS/MS) system to quantify the remaining parent compound and to detect and identify potential metabolites.
- **Data Analysis:** The disappearance of DPT over time will be used to calculate its in vitro half-life ($t_{1/2}$) and intrinsic clearance (CL_{int}). The mass spectra of the detected metabolites will be analyzed to propose their structures.

Expected Outcome: This study will provide crucial data on the metabolic stability of DPT and will identify its major metabolites, which can then be used as targets for in vivo pharmacokinetic studies.

Bioanalytical Methodology: Quantifying DPT in Biological Matrices

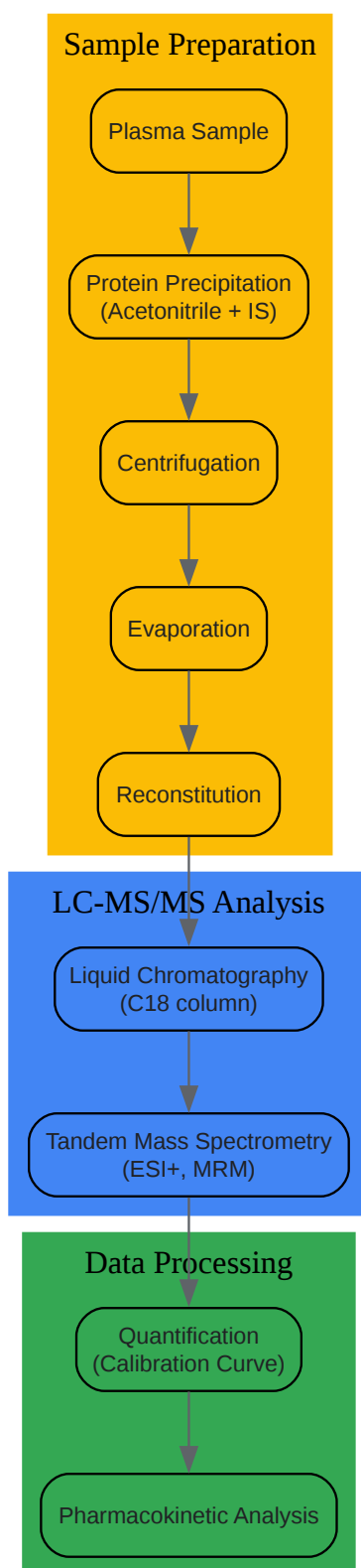
The development of a sensitive and specific bioanalytical method is a prerequisite for conducting pharmacokinetic studies. Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is the gold standard for the quantification of small molecules in complex biological matrices due to its high selectivity and sensitivity.^{[12][13]}

Objective: To develop and validate a robust LC-MS/MS method for the simultaneous quantification of DPT and its major putative metabolites in human plasma.

Methodology:

- **Sample Preparation:** A protein precipitation extraction will be employed. To 100 μ L of human plasma, 300 μ L of ice-cold acetonitrile containing a deuterated internal standard (e.g., DPT-d14) will be added. The mixture will be vortexed and then centrifuged to pellet the precipitated proteins. The supernatant will be transferred to a new plate and evaporated to dryness under a stream of nitrogen. The residue will be reconstituted in the mobile phase.
- **Chromatographic Separation:** Chromatographic separation will be achieved on a C18 reversed-phase column using a gradient elution with a mobile phase consisting of 0.1% formic acid in water (A) and 0.1% formic acid in acetonitrile (B).
- **Mass Spectrometric Detection:** The analytes will be detected using a triple quadrupole mass spectrometer operating in positive electrospray ionization (ESI+) mode. Multiple reaction monitoring (MRM) will be used for quantification, with specific precursor-to-product ion transitions for DPT and each of its metabolites.
- **Method Validation:** The method will be validated according to regulatory guidelines for bioanalytical method validation, including assessments of selectivity, sensitivity (lower limit of quantification), linearity, accuracy, precision, recovery, matrix effects, and stability.

Expected Outcome: A fully validated LC-MS/MS method that can be used to support preclinical and clinical pharmacokinetic studies of DPT.



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Caption: A typical bioanalytical workflow for the quantification of DPT in plasma.

Conclusion and Future Directions

This technical guide has synthesized the current understanding of the foundational pharmacological profile of **N,N-Dipropyltryptamine** and has outlined a clear path forward for future research. The available data strongly indicate that DPT's primary mechanism of action involves agonist activity at serotonin 5-HT_{2A} and 5-HT_{1A} receptors. However, significant knowledge gaps remain, particularly concerning its functional selectivity at the 5-HT_{2A} receptor and its pharmacokinetic and metabolic properties.

The proposed experimental protocols provide a robust framework for addressing these gaps. A thorough characterization of DPT's functional signaling profile, coupled with a comprehensive understanding of its metabolic fate and pharmacokinetic parameters, will be invaluable for the rational design of future studies. Such research will not only advance our fundamental understanding of tryptamine pharmacology but also inform the potential development of DPT and related compounds as therapeutic agents for a range of neuropsychiatric disorders. The self-validating nature of the proposed protocols, from in vitro functional assays to in vivo bioanalysis, will ensure the generation of high-quality, reproducible data, thereby enhancing the trustworthiness and impact of future research in this area.

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